

# In-Depth Technical Guide: Surface Tension of Aqueous Ethoxypropanol Solutions

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## Compound of Interest

Compound Name: Ethoxypropanol

Cat. No.: B1617513

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## Introduction

**Ethoxypropanol**, a member of the propylene glycol ether family, is a versatile solvent with applications in various industrial and commercial products, including pharmaceuticals and drug delivery systems. Its amphipathic nature, possessing both hydrophilic and hydrophobic properties, makes it an effective coupling agent and solvent.<sup>[1]</sup> The surface tension of aqueous **ethoxypropanol** solutions is a critical physicochemical parameter that influences formulation stability, wetting behavior, and interfacial phenomena. This technical guide provides a comprehensive overview of the surface tension of these solutions, including available data, detailed experimental protocols for its measurement, and visualizations of experimental workflows.

Disclaimer: Publicly available quantitative data on the surface tension of aqueous solutions of **ethoxypropanol** (1-ethoxy-2-propanol and 2-ethoxy-1-propanol) as a function of concentration and temperature is scarce. This guide presents the available data for the pure substance and utilizes data from closely related compounds to illustrate expected trends.

## Physicochemical Properties and Surface Tension Data

Propylene glycol ethyl ether (**ethoxypropanol**) is a colorless liquid that is miscible with water. [2] The surface tension of pure 1-ethoxy-2-propanol has been reported to be 28.3 mN/m at 20°C.[2]

## Expected Concentration Dependence

The addition of an alcohol like **ethoxypropanol** to water is expected to lower the surface tension of the solution. This is because the alcohol molecules tend to accumulate at the air-water interface, with their hydrophobic ethyl and propyl groups oriented away from the water phase, which disrupts the strong cohesive forces between water molecules.

To illustrate this expected behavior, the following table presents representative data for aqueous solutions of a similar compound, 2-propanol, at 298.15 K (25°C).

Mole Fraction of 2-Propanol	Surface Tension (mN/m)
0.00	72.0
0.02	50.7
0.05	37.8
0.10	29.8
0.20	25.4
0.40	23.2
0.60	22.3
0.80	21.8
1.00	21.4

Data is illustrative and based on typical values for aqueous 2-propanol solutions.

## Expected Temperature Dependence

For most liquids, surface tension decreases with increasing temperature. This is due to the increase in the kinetic energy of the molecules, which weakens the intermolecular cohesive

forces. The following table provides an example of the temperature dependence of the surface tension for a fixed concentration of an aqueous alcohol solution.

Temperature (°C)	Surface Tension (mN/m) of 10 mol% 1-Propanol Solution
20	29.1
25	28.5
30	27.9
40	26.7
50	25.5

Data is illustrative and based on typical values for aqueous 1-propanol solutions.

## Experimental Protocols for Surface Tension Measurement

The surface tension of liquid solutions is commonly measured using tensiometers. The choice of method depends on factors such as the required accuracy, the nature of the liquid, and whether dynamic or equilibrium surface tension is of interest. For regulatory purposes, static surface tension measurements are often required.<sup>[3]</sup>

### Wilhelmy Plate Method

The Wilhelmy plate method is a widely used and accurate technique for measuring equilibrium surface tension.

- Principle: A thin plate, typically made of platinum, is suspended from a balance and brought into contact with the liquid surface. The force exerted on the plate by the liquid meniscus is measured. This force is directly proportional to the surface tension.
- Apparatus:
  - Force tensiometer with a sensitive balance.

- Wilhelmy plate (typically platinum).
- Sample vessel with temperature control.
- Micrometer stage for precise vertical movement of the sample vessel.
- Procedure:
  - Clean the Wilhelmy plate thoroughly, for example, by flaming it to red-hot to remove any organic contaminants.
  - Suspend the plate from the tensiometer balance and zero the balance.
  - Place the aqueous **ethoxypropanol** solution in the sample vessel and allow it to reach thermal equilibrium.
  - Raise the sample vessel until the liquid surface just touches the lower edge of the plate.
  - Continue to raise the vessel slightly to ensure complete wetting of the plate.
  - The force measured by the balance when the plate is stationary at the interface is used to calculate the surface tension using the formula:  $\gamma = F / (l * \cos\theta)$  where  $\gamma$  is the surface tension,  $F$  is the measured force,  $l$  is the wetted perimeter of the plate, and  $\theta$  is the contact angle between the liquid and the plate (for a perfectly wetting platinum plate,  $\theta$  is assumed to be 0, so  $\cos\theta = 1$ ).
  - Multiple measurements are taken to ensure reproducibility.

## Du Noüy Ring Method

The Du Noüy ring method is another common technique for measuring surface and interfacial tension.

- Principle: A platinum-iridium ring is submerged in the liquid and then slowly pulled through the interface. The force required to detach the ring from the liquid surface is measured, which is related to the surface tension.
- Apparatus:

- Tensiometer with a sensitive torsion balance.
- Du Noüy ring (typically platinum-iridium).
- Sample vessel with temperature control.
- Procedure:
  - Clean the Du Noüy ring meticulously, often by flaming.
  - Place the aqueous **ethoxypropanol** solution in the sample vessel and allow it to equilibrate.
  - Immerse the ring below the surface of the solution.
  - Slowly raise the ring towards the surface. A liquid lamella is formed.
  - Continue to pull the ring upwards until the lamella breaks. The maximum force just before detachment is recorded.
  - The surface tension is calculated from this maximum force, applying a correction factor that depends on the ring dimensions and the properties of the liquid. Modern tensiometers often perform this calculation automatically.

## Pendant Drop Method

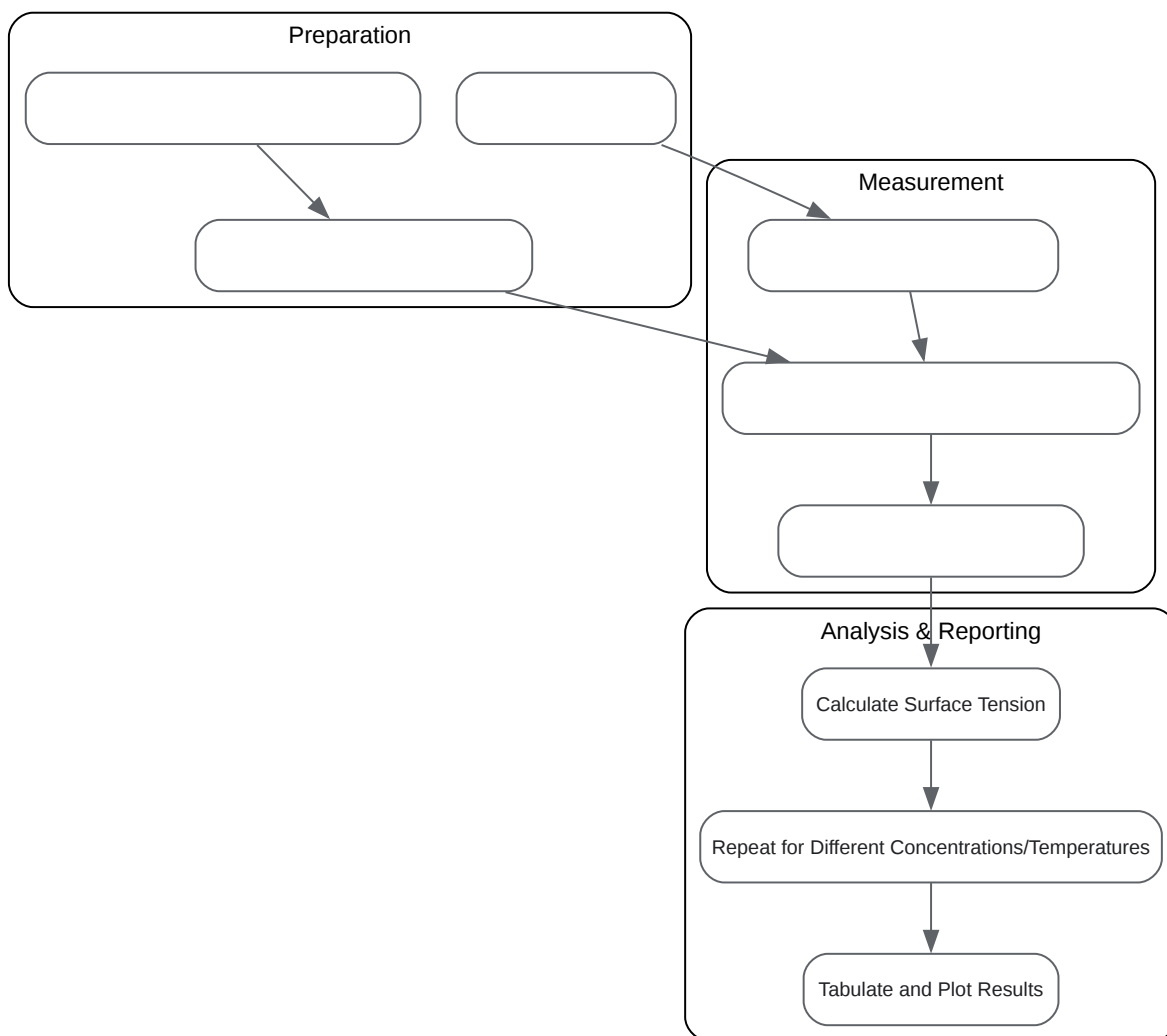
The pendant drop method is an optical technique that is particularly useful for measuring the surface tension of small liquid volumes and for studying dynamic surface tension.

- Principle: A drop of the liquid is formed at the tip of a needle. The shape of the drop is determined by the balance between surface tension and gravity. The surface tension is calculated by analyzing the profile of the drop.
- Apparatus:
  - Drop shape analyzer with a high-resolution camera and a light source.
  - Syringe with a needle for drop formation.

- Temperature-controlled sample cell.
- Software for image analysis and surface tension calculation based on the Young-Laplace equation.
- Procedure:
  - Fill the syringe with the aqueous **ethoxypropanol** solution.
  - Carefully form a pendant drop at the tip of the needle inside the temperature-controlled cell.
  - The camera captures an image of the drop profile.
  - The software analyzes the shape of the drop and fits it to the Young-Laplace equation to determine the surface tension.
  - Measurements can be taken over time to study the dynamics of surface tension, which is relevant for solutions containing surfactants or other surface-active agents.

## Visualization of Experimental Workflows and Logical Relationships

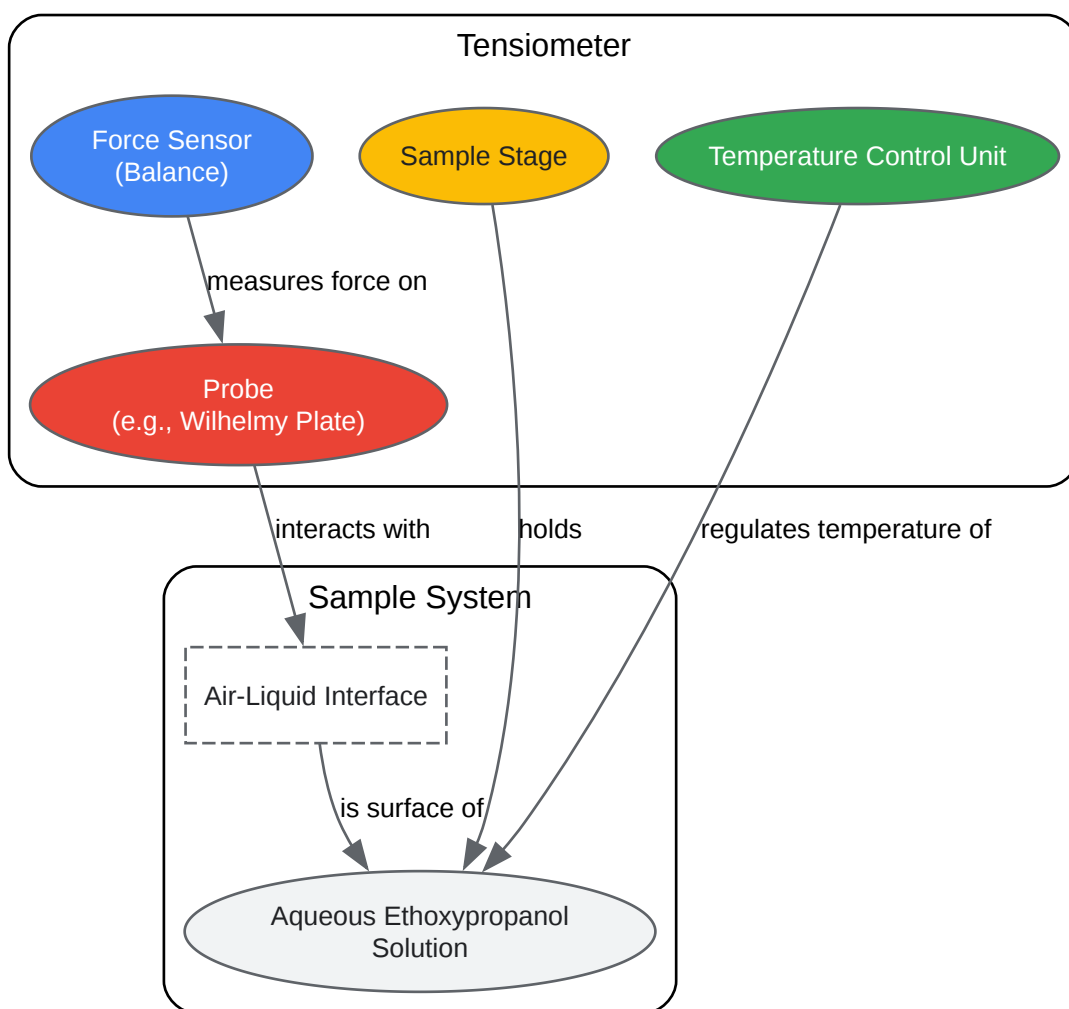
### Generalized Experimental Workflow for Surface Tension Measurement



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Caption: Generalized workflow for surface tension measurement.

## Logical Relationship in a Tensiometer Setup



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Caption: Logical relationships in a tensiometer setup.

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